

Spectroscopic Characterization of 4-(Benzyloxy)benzamide: A Technical Guide

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Compound of Interest

Compound Name: 4-(Benzyloxy)benzamide

CAS No.: 56442-43-4

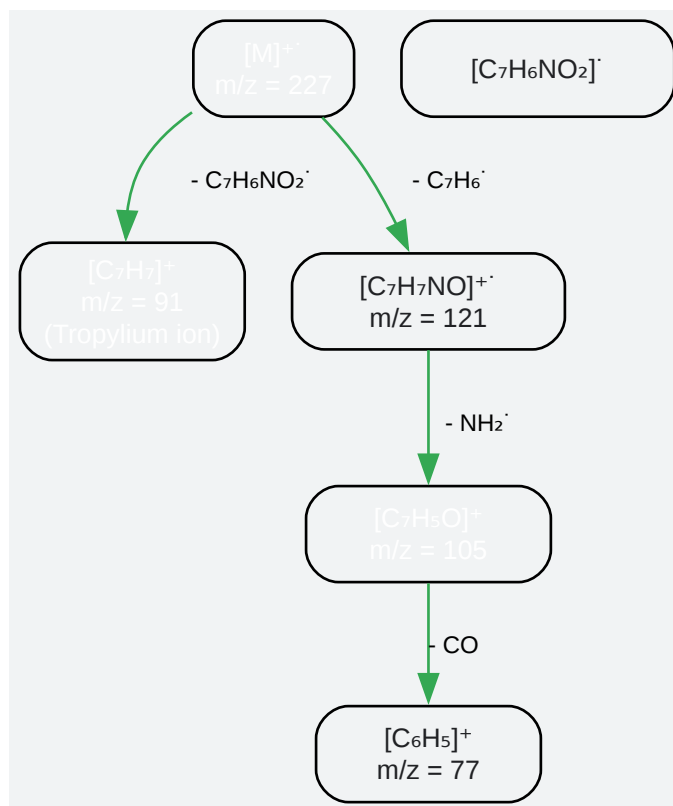
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Introduction

4-(Benzyloxy)benzamide is a chemical compound of interest in medicinal chemistry and materials science. As with any synthesized compound, unambiguous structural confirmation is paramount. This technical guide provides an in-depth analysis of the spectroscopic data for **4-(Benzyloxy)benzamide**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretation of these spectra is crucial for verifying the compound's identity, purity, and structural integrity. This guide is intended for researchers, scientists, and drug development professionals who rely on these analytical techniques for the comprehensive characterization of organic molecules.

The structural elucidation of a molecule like **4-(Benzyloxy)benzamide**, which contains multiple functional groups and aromatic systems, relies on the synergistic use of various spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and together they offer a complete picture of the molecular architecture.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Experimental Protocol: Acquiring a Mass Spectrum (EI-MS)

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** The sample is vaporized and then bombarded with a high-energy electron beam (typically 70 eV) in the ion source. This causes the molecule to lose an electron, forming a molecular ion, which can then undergo fragmentation.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of each ion as a function of its m/z ratio.

References

- NIST Chemistry WebBook. Benzamide. [\[Link\]](#)
- NIST Chemistry WebBook. Benzamide Mass Spectrum. [\[Link\]](#)
- Human Metabolome Database. ¹H NMR Spectrum (1D, 300 MHz, D₂O, predicted) (HMDB0004461). [\[Link\]](#)
- Human Metabolome Database. ¹³C NMR Spectrum (1D, 600 MHz, D₂O, predicted) (HMDB0004461). [\[Link\]](#)
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
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